

# Physicochemical properties of 7-methyl-3H-imidazo[4,5-b]pyridine

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## Compound of Interest

Compound Name: 7-methyl-3H-imidazo[4,5-b]pyridine

Cat. No.: B1308285

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An In-depth Technical Guide to the Physicochemical Properties of **7-methyl-3H-imidazo[4,5-b]pyridine**

## Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of the core physicochemical properties of **7-methyl-3H-imidazo[4,5-b]pyridine**. Designed for researchers, medicinal chemists, and drug development professionals, this guide synthesizes theoretical principles with actionable experimental protocols. The imidazo[4,5-b]pyridine scaffold is a privileged structure in medicinal chemistry, recognized for its role in a wide array of biologically active compounds.<sup>[1][2]</sup> A thorough understanding of the physicochemical characteristics of its derivatives, such as the 7-methyl analog, is paramount for optimizing drug-like properties, including solubility, permeability, and metabolic stability.

While specific experimental data for the 7-methyl isomer is not extensively documented in public literature, this guide establishes a robust framework of expected values based on the parent heterocycle and related analogs. More importantly, it details the self-validating experimental methodologies required to generate this critical data in a research or development setting.

## Molecular and Structural Characteristics

The foundational step in characterizing any molecule is to understand its structure and fundamental properties.

Molecular Structure:

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## References

- 1. Pharmacological Potential and Synthetic Approaches of Imidazo[4,5-b]pyridine and Imidazo[4,5-c]pyridine Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [journal.uctm.edu](https://journal.uctm.edu/) [[journal.uctm.edu](https://journal.uctm.edu/)]
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